

An In-depth Technical Guide to 6-Nitronicotinic Acid

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Compound of Interest

Compound Name: 6-Nitronicotinic acid

CAS No.: 33225-73-9

Cat. No.: B1296569

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **6-Nitronicotinic acid**, a key building block in synthetic organic chemistry. Recognizing the nuanced requirements of researchers, this document moves beyond a simple recitation of facts to offer a deeper understanding of the compound's properties and its context within chemical synthesis.

Core Molecular & Physicochemical Profile

6-Nitronicotinic acid, with the systematic IUPAC name 6-nitropyridine-3-carboxylic acid, is a derivative of nicotinic acid, a form of vitamin B3. The introduction of a nitro group onto the pyridine ring significantly alters the molecule's electronic properties and reactivity, making it a valuable intermediate in the synthesis of various functionalized heterocyclic compounds.

Molecular Attributes

A summary of the fundamental molecular properties of **6-Nitronicotinic acid** is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ N ₂ O ₄	[1][2]
Molecular Weight	168.11 g/mol	[1][2]
CAS Number	33225-73-9	[1][2]
Canonical SMILES	O=C(O)C1=CN=C([O-])C=C1	[2]
InChI Key	JHKLCZNDTUKHHI-UHFFFAOYSA-N	

dot graph "6_Nitronicotinic_acid_Structure" { layout=neato; node [shape=plaintext]; edge [style=bold];

} Caption: 2D Structure of **6-Nitronicotinic acid**.

Physicochemical Properties

The physicochemical properties of **6-Nitronicotinic acid** are critical for its handling, reactivity, and application in various synthetic protocols. While experimental data for some properties are not widely published, known values and data from closely related analogs are summarized in Table 2.

Property	Value	Remarks	Source(s)
Melting Point	183 °C	Experimental value.	
Boiling Point	434.9 °C at 760 mmHg	Predicted value.	
pKa	Not experimentally determined	Expected to be lower than nicotinic acid (~4.85) due to the electron-withdrawing nitro group.	
Solubility	Not experimentally determined	Based on the parent compound, nicotinic acid, slight solubility in polar organic solvents like DMSO and methanol can be expected. [3] [4]	[3] [4]
Appearance	Solid		

Safety & Handling

Proper handling of **6-Nitronicotinic acid** is essential to ensure laboratory safety. The available data, including information from analogous compounds, indicates that it should be handled with care.

Hazard Identification:

- Pictogram: GHS07 (Harmful)
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Handling Procedures:

- Use in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.

Storage:

- Store at room temperature in a dry, well-ventilated place.[\[1\]](#)
- Keep container tightly closed.

Analytical Characterization

The structural elucidation and purity assessment of **6-Nitronicotinic acid** are typically achieved through a combination of spectroscopic techniques. While a complete set of experimental spectra for **6-Nitronicotinic acid** is not readily available in the public domain, the expected spectral characteristics can be inferred from its structure and data from analogous compounds.

Expected Spectroscopic Data:

- ¹H NMR: The proton NMR spectrum is expected to show three signals in the aromatic region, corresponding to the three protons on the pyridine ring. The chemical shifts will be downfield due to the electron-withdrawing effects of the carboxylic acid and nitro groups.

- ^{13}C NMR: The carbon NMR spectrum should display six distinct signals for the six carbon atoms in the molecule. The carbon bearing the carboxylic acid group and the carbons attached to the nitro group and the ring nitrogen are expected to be the most downfield.
- Infrared (IR) Spectroscopy: Key characteristic peaks would include a broad O-H stretch for the carboxylic acid, a strong C=O stretch for the carbonyl group, and strong asymmetric and symmetric stretches for the N-O bonds of the nitro group. The IR spectrum of the parent compound, nicotinic acid, shows a C=O stretching band around $1696\text{-}1709\text{ cm}^{-1}$.^[5]
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (168.11 g/mol).

Synthesis & Purification

The synthesis of **6-Nitronicotinic acid** is not widely detailed in readily accessible literature. However, a plausible and common synthetic route involves the nitration of a suitable nicotinic acid precursor. A potential pathway is the direct nitration of 6-hydroxynicotinic acid followed by dehydroxylation, or the nitration of 6-chloronicotinic acid followed by hydrolysis. A common method for the synthesis of related nitro-pyridyl carboxylic acids is the use of a mixture of fuming nitric acid and sulfuric acid.^[6]

Another potential route is the reduction of **6-nitronicotinic acid** to synthesize 6-aminonicotinic acid, suggesting that the former can be prepared via nitration of nicotinic acid or its derivatives.^[7]

General Purification Method: Purification of nitrated aromatic carboxylic acids is typically achieved through recrystallization from a suitable solvent or solvent mixture. The choice of solvent depends on the solubility profile of the crude product and impurities.

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dot graph "Synthesis_Workflow" { rankdir=LR; node [shape=box, style=rounded, fillcolor="#F1F3F4", fontcolor="#202124"]; edge [color="#4285F4"];
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} Caption: A generalized workflow for the synthesis of 6-Nitronicotinic acid.
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Reactivity & Applications in Drug Discovery

The presence of both a carboxylic acid and a nitro group on the pyridine scaffold makes **6-Nitronicotinic acid** a versatile building block in medicinal chemistry and organic synthesis.

Chemical Reactivity

The electron-withdrawing nature of the nitro group and the pyridine nitrogen atom deactivates the ring towards electrophilic aromatic substitution. Conversely, the ring is activated for nucleophilic aromatic substitution, particularly at the positions ortho and para to the nitro group. The carboxylic acid moiety can undergo typical reactions such as esterification, amidation, and reduction. The nitro group can also be reduced to an amino group, providing a key step in the synthesis of various substituted pyridines.

dot graph "Reactivity_Diagram" { node [shape=box, style=rounded, fillcolor="#F1F3F4", fontcolor="#202124"]; edge [color="#34A853"];

} Caption: Key chemical transformations of **6-Nitronicotinic acid**.

Applications in Drug Discovery and Organic Synthesis

Pyridine carboxylic acid isomers and their derivatives are important scaffolds in drug discovery, having led to a multitude of therapeutic agents.[6] The introduction of a nitro group, as in **6-Nitronicotinic acid**, provides a handle for further functionalization, allowing for the exploration of new chemical space.

- **Intermediate for Active Pharmaceutical Ingredients (APIs):** The ability to transform the nitro and carboxylic acid groups makes **6-Nitronicotinic acid** a valuable intermediate in the synthesis of more complex molecules with potential biological activity. For instance, the reduction of the nitro group to an amine is a key step in the synthesis of various substituted aminopyridines, a common motif in pharmaceuticals.
- **Building Block for Novel Heterocycles:** **6-Nitronicotinic acid** can serve as a starting material for the construction of fused heterocyclic systems, which are of significant interest in medicinal chemistry.
- **Degradation Product in Environmental Studies:** 6-Chloronicotinic acid, a related compound, is a known degradation product of neonicotinoid insecticides.[8] This highlights the

importance of understanding the chemistry of substituted nicotinic acids in environmental science.

Conclusion

6-Nitronicotinic acid is a valuable and versatile building block for chemical synthesis, particularly in the fields of medicinal chemistry and drug discovery. Its unique combination of a pyridine ring, a carboxylic acid, and a nitro group provides multiple avenues for chemical modification, enabling the synthesis of a diverse range of functionalized molecules. A thorough understanding of its physicochemical properties, safe handling procedures, and reactivity is crucial for its effective and responsible use in a research and development setting.

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